

Physical properties of 3,4-Diethyl-2-methylhexane

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Compound of Interest

Compound Name: 3,4-Diethyl-2-methylhexane

CAS No.: 61868-68-6

Cat. No.: B14566650

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An In-depth Technical Guide to the Physical Properties of 3,4-Diethyl-2-methylhexane

This technical guide provides a comprehensive overview of the known physical properties of the branched alkane, **3,4-Diethyl-2-methylhexane**. The information is intended for researchers, scientists, and professionals in drug development who require precise data on this compound. This document outlines key physical constants, details the experimental methodologies for their determination, and illustrates the relationships between the compound's structure and its physical characteristics.

Chemical Identity

- IUPAC Name: **3,4-Diethyl-2-methylhexane**
- Molecular Formula: $C_{11}H_{24}$ ^[1]
- CAS Registry Number: 61868-68-6^{[1][2][3]}
- Molecular Structure:

Summary of Physical Properties

The quantitative physical data for **3,4-Diethyl-2-methylhexane** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units
Molecular Weight	156.31	g/mol [1]
Boiling Point	183	°C[4]
Density	0.773	g/mL[4]
Refractive Index	1.433	n/a[4]
Molar Volume	202.2	mL/mol[4]
Molecular Refractive Power	52.58	mL/mol[4]

Solubility: As a nonpolar alkane, **3,4-Diethyl-2-methylhexane** is expected to be insoluble in water but soluble in many nonpolar organic solvents such as ethers and alcohols.[5]

Experimental Protocols for Property Determination

While specific experimental write-ups for this exact compound are not detailed in publicly available literature, the following sections describe the standard methodologies used to determine the key physical properties of liquid hydrocarbons.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For a compound like **3,4-Diethyl-2-methylhexane**, this can be accurately determined using several methods.

a) Distillation Method: This is a common method for determining the boiling point of a liquid. The sample is heated in a distillation apparatus, and the thermometer is positioned to measure the temperature of the vapor that is in equilibrium with the boiling liquid.[7] The temperature that remains constant during the distillation of a pure compound is recorded as its boiling point. [7]

b) Thiele Tube Method: This technique is advantageous as it requires only a small amount of the sample (less than 0.5 mL).[7]

- A small sample is placed in a vial attached to a thermometer.
- An inverted capillary tube is placed inside the vial.
- The entire assembly is heated in a Thiele tube containing mineral oil.
- As the sample is heated, a stream of bubbles will emerge from the capillary tube.
- The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[8]

Density Determination

Density is a fundamental physical property that relates the mass of a substance to its volume. For liquid hydrocarbons, density can be measured with high precision.

a) Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume.

- The empty pycnometer is weighed.
- It is then filled with the sample liquid (**3,4-Diethyl-2-methylhexane**) and weighed again.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. Temperature control is crucial for accurate measurements.

b) Vibrating Tube Densitometer: This modern instrument measures the density of liquids based on the change in the natural frequency of a vibrating U-shaped tube when it is filled with the sample. The instrument provides rapid and highly accurate density measurements and is often the preferred method in research settings.

Refractive Index Determination

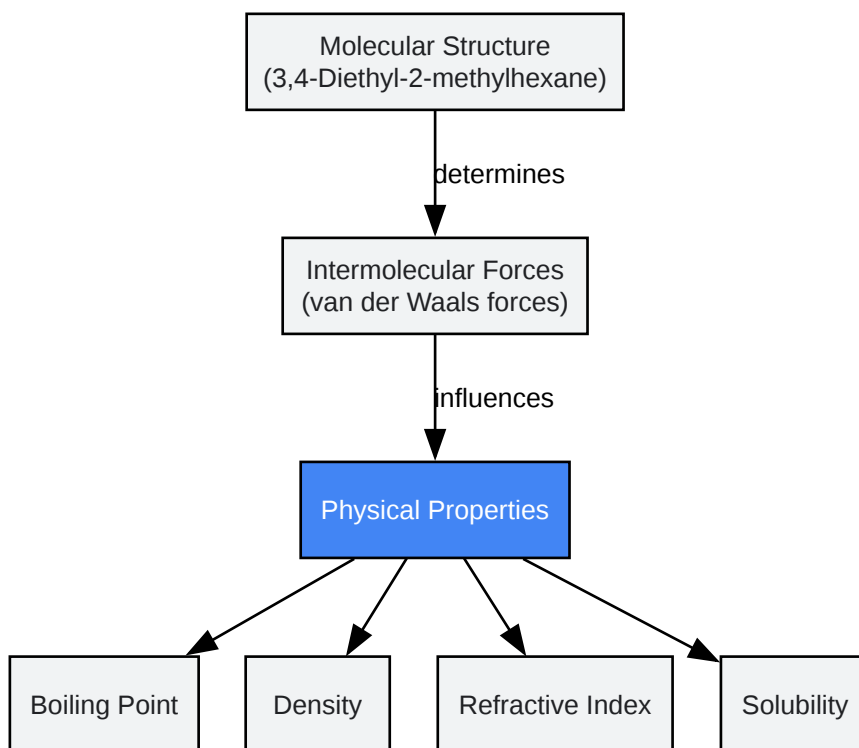
The refractive index is a dimensionless number that describes how light propagates through a substance.[9] It is a characteristic property that is useful for identifying and assessing the purity of liquid compounds.[9]

a) Abbe Refractometer: The Abbe refractometer is a common instrument used for this purpose.

- A few drops of the liquid sample are placed on the prism surface.[10]
- Light of a specific wavelength (typically the sodium D-line at 589 nm) is passed through the sample.[9]
- The refractometer measures the angle at which the light is refracted.
- The user looks through an eyepiece and adjusts a knob until a distinct light/dark boundary aligns with a crosshair.[10] The refractive index is then read directly from a calibrated scale.
- Since the refractive index is temperature-dependent, measurements are typically corrected to a standard temperature, usually 20°C.[11]

Visualization of Property Relationships

The following diagram illustrates the logical relationship between the molecular structure of **3,4-Diethyl-2-methylhexane** and its resulting physical properties. The structure dictates the intermolecular forces, which in turn influence the macroscopic physical properties.



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References

- 1. 3,4-Diethyl-2-methylhexane | C₁₁H₂₄ | CID 53424670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hexane, 3,4-diethyl-2-methyl- [webbook.nist.gov]
- 3. hexane, 3,4-diethyl-2-methyl- [webbook.nist.gov]
- 4. 3,4-diethyl-2-methylhexane [stenutz.eu]
- 5. 2-Methylhexane - Wikipedia [en.wikipedia.org]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Video: Boiling Points - Concept [jove.com]
- 9. athabascau.ca [athabascau.ca]
- 10. davjalandhar.com [davjalandhar.com]
- 11. chem.libretexts.org [chem.libretexts.org]
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